

# Technical Guide: 3,4,5-Trichlorophenylboronic Acid in Research and Development

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## Compound of Interest

Compound Name: 3,4,5-Trichlorophenylboronic acid

Cat. No.: B151388

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CAS Number: 862248-93-9

This technical guide provides an in-depth overview of **3,4,5-Trichlorophenylboronic acid**, a versatile reagent with significant applications in organic synthesis, particularly in the realms of drug discovery and agrochemical development. This document is intended for researchers, scientists, and professionals in the field of drug development.

## Core Compound Data

**3,4,5-Trichlorophenylboronic acid** is a valuable building block in synthetic chemistry, primarily utilized in palladium-catalyzed cross-coupling reactions to form carbon-carbon bonds. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	862248-93-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BCl <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	225.27 g/mol	
Appearance	White to very pale yellow crystalline powder	
Purity	Typically ≥95%	<a href="#">[1]</a>
Storage Temperature	Room Temperature	

## Applications in Synthesis

The primary application of **3,4,5-Trichlorophenylboronic acid** is in Suzuki-Miyaura cross-coupling reactions.[3] This reaction facilitates the formation of biaryl structures, which are common motifs in pharmaceuticals and agrochemicals. The trichlorophenyl moiety can impart specific steric and electronic properties to the target molecule, potentially enhancing its biological activity and metabolic stability.

A notable application is in the synthesis of isoxazoline-class insecticides, such as Lotilaner. A key intermediate in the synthesis of Lotilaner is 2,2,2-trifluoro-1-(3,4,5-trichlorophenyl)ethanone.[4][5] This highlights the importance of the 3,4,5-trichlorophenyl scaffold in the development of modern veterinary medicines.

## Experimental Protocols

### Representative Suzuki-Miyaura Cross-Coupling Reaction

This protocol is a representative example of a Suzuki-Miyaura coupling reaction using an aryl boronic acid like **3,4,5-Trichlorophenylboronic acid**. The specific conditions may require optimization depending on the aryl halide substrate.

Reaction:

Materials:

- Aryl halide (Ar-X) (1.0 mmol)
- **3,4,5-Trichlorophenylboronic acid** (1.2 mmol)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 0.03 mmol)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, 2.0 mmol)
- Solvent (e.g., Toluene/Ethanol/Water mixture)
- Anhydrous, degassed solvents

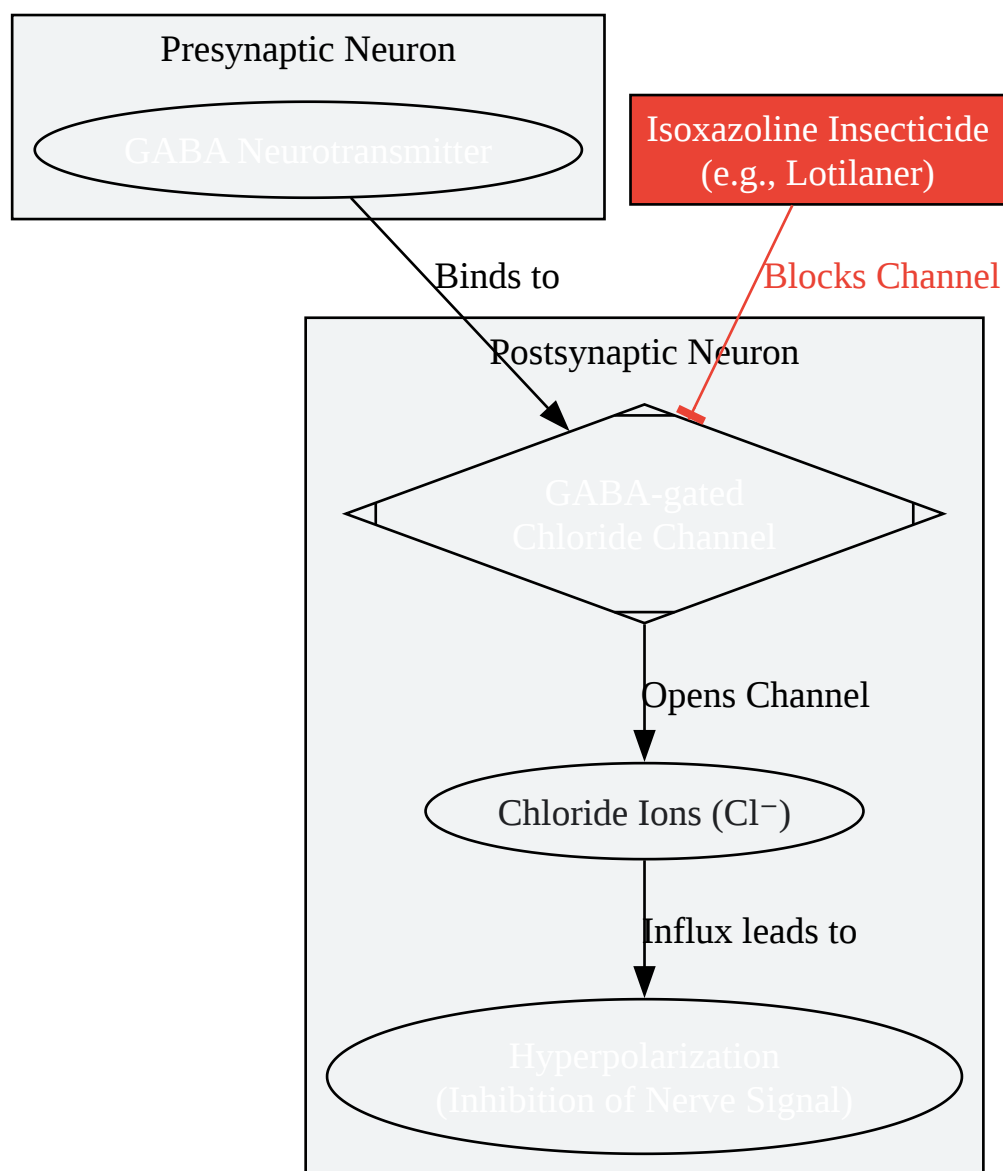
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a flame-dried Schlenk flask, add the aryl halide, **3,4,5-Trichlorophenylboronic acid**, and the base.
- Evacuate and backfill the flask with an inert gas three times.
- Add the palladium catalyst to the flask under the inert atmosphere.
- Add the degassed solvent system to the flask via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-100 °C) and stir until the reaction is complete (monitored by TLC or GC-MS).
- Cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain the desired biaryl compound.

## Signaling Pathway and Mechanism of Action

Derivatives of **3,4,5-Trichlorophenylboronic acid**, particularly those in the isoxazoline class of insecticides like Lotilaner, exert their biological effect by targeting the nervous system of insects. The primary target is the  $\gamma$ -aminobutyric acid (GABA)-gated chloride channel.



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In a normal physiological state, the neurotransmitter GABA binds to its receptor on the postsynaptic neuron, opening the chloride ion channel. The resulting influx of chloride ions leads to hyperpolarization of the neuronal membrane, which is an inhibitory signal that prevents the propagation of the nerve impulse. Isoxazoline insecticides, containing the 3,4,5-trichlorophenyl moiety, act as non-competitive antagonists of these GABA-gated chloride channels. They bind to a site on the channel, blocking the influx of chloride ions. This disruption of the normal inhibitory signaling leads to hyperexcitation of the insect's central nervous system, resulting in paralysis and death.

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